

physical and chemical properties of (S,R,S)-AHPC-PEG2-NH2

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S,R,S)-AHPC-PEG2-NH2
dihydrochloride

Cat. No.: B10817360

[Get Quote](#)

An In-Depth Technical Guide to (S,R,S)-AHPC-PEG2-NH2: A Key Building Block for Targeted Protein Degradation

Introduction

(S,R,S)-AHPC-PEG2-NH2 is a specialized chemical compound designed for researchers and scientists in the field of drug discovery and chemical biology. It is a key building block in the synthesis of Proteolysis Targeting Chimeras (PROTACs), a revolutionary class of molecules that co-opt the cell's natural protein disposal system to eliminate disease-causing proteins.

This molecule is a pre-formed conjugate consisting of three key parts:

- (S,R,S)-AHPC (VH032): The active E3 ligase ligand. Specifically, it is a derivative of the well-characterized VH032 ligand, which binds with high affinity to the von Hippel-Lindau (VHL) E3 ubiquitin ligase.^{[1][2][3][4]}
- PEG2 Linker: A short, hydrophilic 2-unit polyethylene glycol spacer. The inclusion of a PEG linker can enhance the aqueous solubility and improve the pharmacokinetic properties of the final PROTAC molecule.^{[5][6]}
- Terminal Amine (-NH2): A reactive primary amine group that serves as a versatile chemical handle for conjugation. This amine allows for the straightforward attachment of a

"warhead"—a ligand designed to bind to a specific target protein of interest—typically via an amide bond formation.^[7]

By providing this ready-to-use E3 ligase ligand-linker construct, (S,R,S)-AHPC-PEG2-NH2 accelerates the development of novel PROTACs, enabling the rapid generation of compound libraries to screen for optimal target protein degradation.^[7]

Physical and Chemical Properties

The quantitative physical and chemical properties of (S,R,S)-AHPC-PEG2-NH2 and its common hydrochloride salt form are summarized below. These properties are critical for experimental design, including reaction setup, formulation, and storage.

Table 1: Properties of (S,R,S)-AHPC-PEG2-NH2 (Free Base)

Property	Value	Reference
Molecular Formula	C28H41N5O6S	^[8] ^[9]
Molecular Weight	575.72 g/mol	^[8] ^[9]
CAS Number	2010159-60-9	^[8] ^[9]
Appearance	Solid	^[9]
Synonyms	VH032-PEG2-NH2, VHL Ligand-Linker Conjugate 3	^[4] ^[9]

Table 2: Properties of (S,R,S)-AHPC-PEG2-NH2 Hydrochloride

Property	Value	Reference
Molecular Formula	C28H41N5O6S · xHCl	[10]
Molecular Weight	612.18 g/mol	[10]
CAS Number	2097973-72-1	[11]
Synonyms	VH032-PEG2-NH2 hydrochloride	[10]

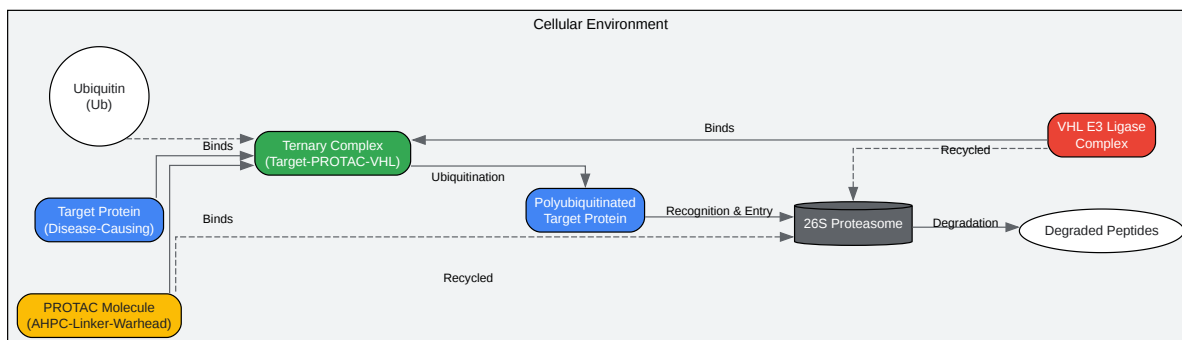
Table 3: Storage and Stability

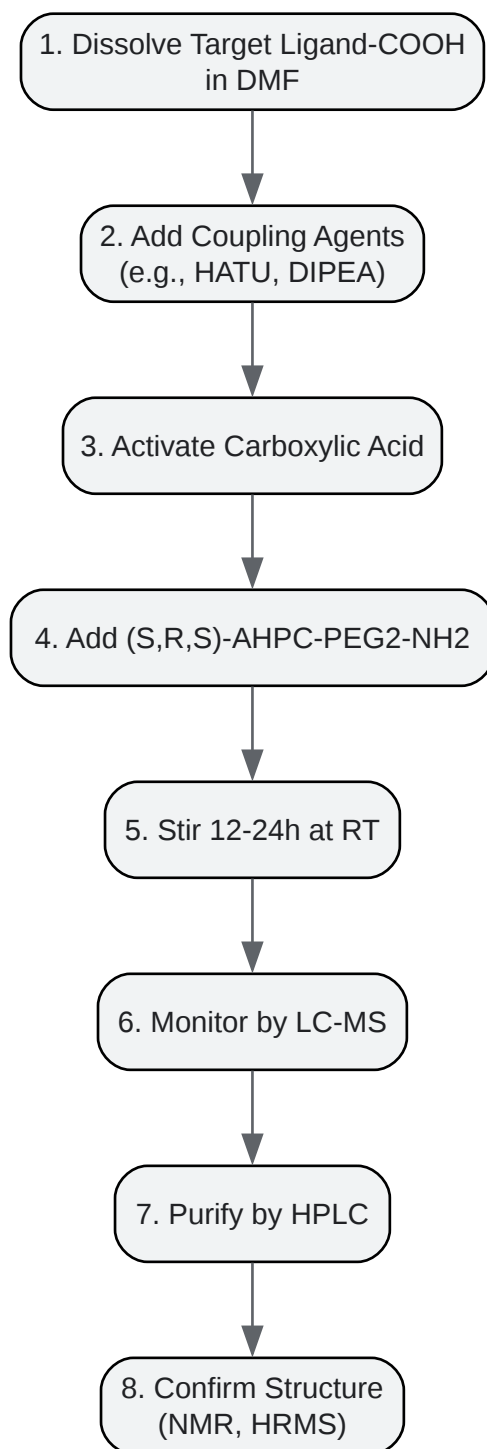
Form	Condition	Duration	Notes	Reference
Lyophilized Solid	-20°C, desiccated	36 months	Stable in lyophilized form.	[8]
Stock Solution	-20°C in solvent	1-3 months	Aliquot to avoid multiple freeze/thaw cycles.	[1] [8] [12]
Stock Solution	-80°C in solvent	6 months	Recommended for longer-term solution storage.	[1] [12]

Mechanism of Action in PROTAC Technology

(S,R,S)-AHPC-PEG2-NH2 functions as the E3 ligase-recruiting component of a PROTAC. Once coupled to a target-binding ligand, the resulting heterobifunctional molecule hijacks the intracellular ubiquitin-proteasome system to induce the degradation of a specific protein.[\[1\]](#)[\[4\]](#)
[\[5\]](#)

The logical workflow is as follows:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. (S,R,S)-AHPC-PEG2-NH2 | E3 Ligase Ligand-Linker Conjugate | TargetMol [targetmol.com]
- 5. benchchem.com [benchchem.com]
- 6. PROTAC linker, E3 Ligase Ligand-Linker | BroadPharm [broadpharm.com]
- 7. (S,R,S)-AHPC-PEG1-NH2 hydrochloride ≥95% | Sigma-Aldrich [sigmaaldrich.com]
- 8. shellchemtech.com [shellchemtech.com]
- 9. medchemexpress.com [medchemexpress.com]
- 10. medchemexpress.com [medchemexpress.com]
- 11. file.medchemexpress.com [file.medchemexpress.com]
- 12. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [physical and chemical properties of (S,R,S)-AHPC-PEG2-NH2]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10817360#physical-and-chemical-properties-of-s-r-s-ahpc-peg2-nh2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com